

Introduction: Unveiling the Potential of a Lesser-Known Allyl Compound

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Compound of Interest

Compound Name: 2,6-Dimethyl-1,6-heptadien-4-ol

CAS No.: 29765-76-2

Cat. No.: B11956263

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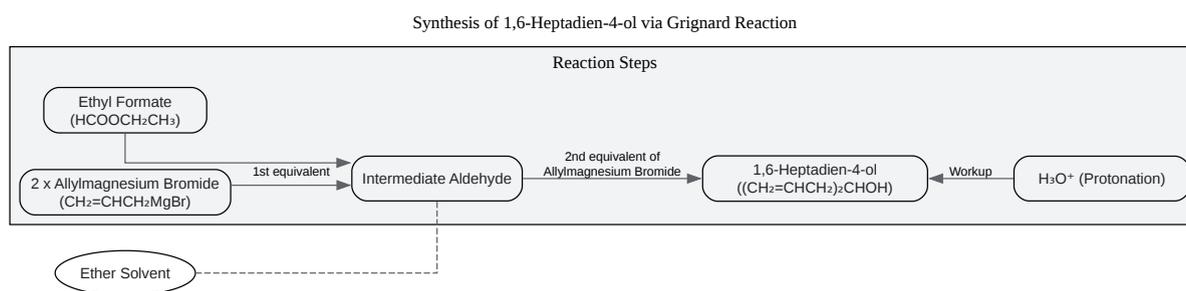
The diallyl motif, characterized by the presence of two allyl groups, is a recurring structural feature in a variety of biologically active molecules. Extensive research has been dedicated to organosulfur compounds derived from garlic, such as diallyl sulfide (DAS), diallyl disulfide (DADS), and diallyl trisulfide (DATS), which have been shown to possess a wide array of pharmacological effects, including anticancer, anti-inflammatory, antioxidant, and antimicrobial properties.[1][2] In contrast, their carbinol analogue, the symmetrical diallyl carbinol (1,6-heptadien-4-ol), remains a relatively unexplored entity within the realm of drug development.

This technical guide provides a comprehensive overview of symmetrical diallyl carbinol, focusing on its synthesis, chemical properties, and current applications. More importantly, it aims to bridge the knowledge gap by leveraging the extensive research on related diallyl compounds to propose future research directions and potential therapeutic applications for this promising, yet understudied, class of molecules. As a Senior Application Scientist, the goal is to not only present what is known but to also illuminate the path for future discovery.

Synthesis and Characterization of Symmetrical Diallyl Carbinol

The most common and efficient method for the synthesis of symmetrical diallyl carbinol (1,6-heptadien-4-ol) is the Grignard reaction. This classic organometallic reaction provides a straightforward route to forming the carbinol from commercially available starting materials.

The reaction proceeds via the nucleophilic attack of two equivalents of the Grignard reagent, allylmagnesium bromide, on an ester, typically ethyl formate.[3][4] The first equivalent adds to the carbonyl group, leading to the elimination of the ethoxide leaving group and the formation of an intermediate aldehyde. A second equivalent of the Grignard reagent then rapidly attacks the newly formed aldehyde, and subsequent protonation yields the desired secondary alcohol, 1,6-heptadien-4-ol.[5]



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Caption: Synthetic pathway for 1,6-heptadien-4-ol.

Physicochemical Properties

The known physical and chemical properties of 1,6-heptadien-4-ol are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₂ O	[6]
Molecular Weight	112.17 g/mol	[7]
CAS Number	2883-45-6	[7]
Boiling Point	150-152 °C at 760 mmHg	[8]
Density	0.864 g/cm ³ at 25 °C	[8]
Refractive Index	1.450 at 20 °C	[8]
Solubility	Soluble in alcohol	[8]

Spectroscopic data, including ¹H NMR, ¹³C NMR, Mass Spectrometry, and IR spectra, are available in public databases such as the NIST WebBook, providing a reference for the characterization of this compound.[6]

Current Applications: A Chemical Building Block

To date, the applications of 1,6-heptadien-4-ol have been primarily in the realm of chemical synthesis and polymer science. It has been utilized as:

- An internal standard: In the quantitative analysis of aroma components in wine.[7]
- A monomer in polymerization: For the study of co- and terpolymerization reactions.[7]
- A precursor for nucleotide analogues: In the synthesis of purine- and pyrimidine-substituted heptadienes via Mitsunobu condensation.[9] These derivatives are of interest for creating carbocyclic nucleotide analogues, which can have applications in antiviral and anticancer research.[9]

Future Perspectives: A New Frontier for Diallyl Compounds in Drug Discovery

While the direct biological activities of symmetrical diallyl carbinol are not yet reported in the literature, the extensive research on its organosulfur cousins provides a strong rationale for its

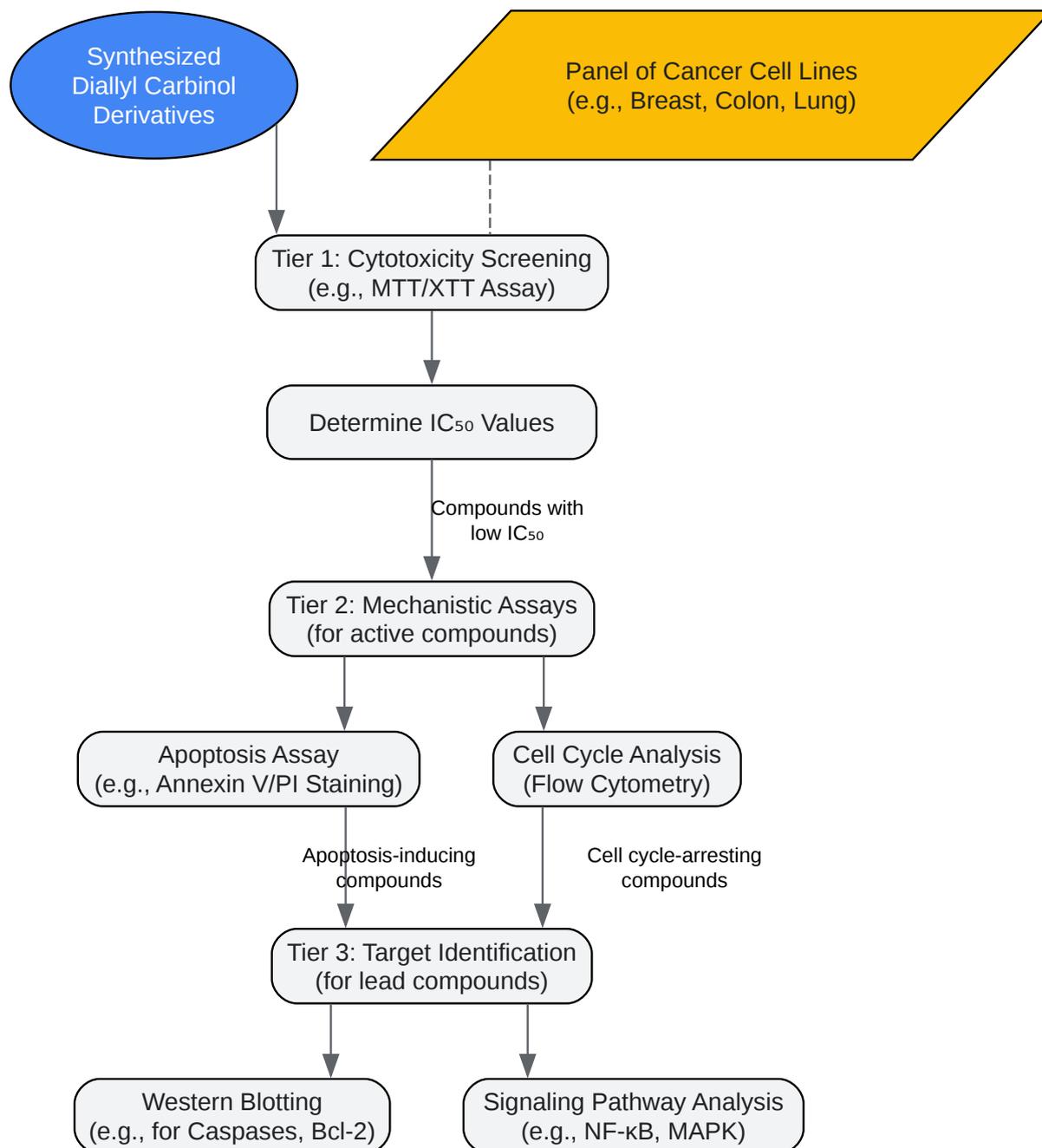
investigation as a potential therapeutic agent. The presence of the two allyl groups is a key structural feature shared with the bioactive compounds from garlic. The primary difference lies in the central carbinol group (-CH(OH)-) versus the sulfide (-S-), disulfide (-S-S-), or trisulfide (-S-S-S-) linkages. This structural variance could lead to unique pharmacological profiles, potentially with improved stability, solubility, or target specificity.

Based on the known activities of other diallyl compounds, the following areas represent promising avenues for future research into symmetrical diallyl carbinol derivatives:

- **Anticancer Activity:** Diallyl sulfides are known to induce apoptosis, inhibit cell proliferation, and arrest the cell cycle in various cancer cell lines.[2] The hydroxyl group of the carbinol could potentially engage in hydrogen bonding interactions with target proteins that are not accessible to the sulfur-containing analogues.
- **Anti-inflammatory Effects:** Diallyl disulfide has been shown to exert anti-inflammatory effects by inhibiting pathways such as NF- κ B.[1] The carbinol derivatives could be screened for similar activities in cell-based inflammation assays.
- **Antimicrobial Properties:** Garlic-derived organosulfur compounds have well-documented broad-spectrum antimicrobial activity.[10] Symmetrical diallyl carbinol and its derivatives could be tested against a panel of pathogenic bacteria and fungi.

Proposed Experimental Workflow: Screening for Anticancer Activity

To investigate the potential anticancer properties of symmetrical diallyl carbinol derivatives, a tiered screening approach is proposed. This workflow ensures a systematic evaluation from broad cytotoxicity to more specific mechanistic studies.



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Caption: A proposed workflow for anticancer screening.

Experimental Protocols

Protocol 1: Synthesis of 1,6-Heptadien-4-ol

Materials:

- Magnesium turnings
- Allyl bromide
- Ethyl formate
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for Grignard reaction (three-necked flask, dropping funnel, condenser)

Procedure:

- Preparation of Allylmagnesium Bromide: In a flame-dried three-necked flask under a nitrogen atmosphere, add magnesium turnings and a small crystal of iodine.
- Add a solution of allyl bromide in anhydrous diethyl ether dropwise to the magnesium turnings. The reaction should be initiated (as evidenced by heat and bubbling). If not, gentle warming may be required.
- Once the reaction has started, add the remaining allyl bromide solution at a rate that maintains a gentle reflux.
- After the addition is complete, stir the mixture for an additional hour at room temperature to ensure complete formation of the Grignard reagent.
- Reaction with Ethyl Formate: Cool the Grignard reagent solution in an ice bath.

- Add a solution of ethyl formate in anhydrous diethyl ether dropwise to the stirred Grignard reagent. A vigorous reaction will occur.
- After the addition is complete, allow the mixture to warm to room temperature and stir for an additional 2 hours.
- Workup and Purification: Carefully quench the reaction by slowly adding saturated aqueous ammonium chloride solution.
- Separate the ethereal layer and extract the aqueous layer with diethyl ether (2x).
- Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by fractional distillation to obtain pure 1,6-heptadien-4-ol.

Protocol 2: In Vitro Cytotoxicity Assay (MTT Assay)

Materials:

- Human cancer cell line (e.g., MCF-7 for breast cancer)
- Complete growth medium (e.g., DMEM with 10% FBS)
- 1,6-Heptadien-4-ol (dissolved in DMSO to create a stock solution)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization buffer (e.g., acidified isopropanol)
- 96-well microplates
- Multichannel pipette
- Plate reader

Procedure:

- **Cell Seeding:** Seed the cancer cells into a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours to allow for cell attachment.
- **Compound Treatment:** Prepare serial dilutions of the 1,6-heptadien-4-ol stock solution in complete growth medium.
- Remove the old medium from the wells and add 100 μ L of the various concentrations of the test compound. Include a vehicle control (DMSO) and a positive control (e.g., doxorubicin).
- Incubate the plate for 48-72 hours.
- **MTT Addition:** Add 10 μ L of MTT solution to each well and incubate for 4 hours. Viable cells will reduce the yellow MTT to purple formazan crystals.
- **Solubilization:** Add 100 μ L of solubilization buffer to each well to dissolve the formazan crystals.
- **Data Acquisition:** Read the absorbance of each well at 570 nm using a microplate reader.
- **Analysis:** Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the results and determine the IC_{50} value (the concentration of the compound that inhibits cell growth by 50%).

Conclusion

Symmetrical diallyl carbinol (1,6-heptadien-4-ol) is a readily accessible compound with a chemical structure that suggests significant, yet untapped, potential in drug discovery. While its current applications are limited to the field of chemical synthesis, the well-documented biological activities of structurally related diallyl sulfides provide a compelling rationale for the systematic investigation of its pharmacological properties. The proposed research into its anticancer, anti-inflammatory, and antimicrobial activities could unveil a new class of diallyl-based therapeutics. This guide serves as a foundational resource and a call to action for researchers to explore the promising future of symmetrical diallyl carbinol derivatives.

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